

1-Bromo-3,4-dimethoxy-2-methylbenzene melting point and boiling point

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Compound of Interest

Compound Name: 1-Bromo-3,4-dimethoxy-2-methylbenzene

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An In-depth Technical Guide to the Physicochemical Properties of **1-Bromo-3,4-dimethoxy-2-methylbenzene**

Abstract

This technical guide provides a comprehensive overview of the key physical properties, specifically the melting and boiling points, of **1-Bromo-3,4-dimethoxy-2-methylbenzene**. Intended for researchers, medicinal chemists, and process development scientists, this document moves beyond a simple data sheet to offer a foundational understanding of the principles behind these properties and their practical implications in a laboratory setting. We will detail the theoretical importance of these thermal transition points, provide validated, step-by-step protocols for their experimental determination, and present the known data for this specific compound. The methodologies described are designed to ensure accuracy and reproducibility, which are critical for synthesis, purification, and regulatory documentation.

Compound Identification and Significance

1-Bromo-3,4-dimethoxy-2-methylbenzene is a halogenated aromatic intermediate. Its structure, featuring a bromine atom and methoxy and methyl groups on a benzene ring, makes it a versatile building block in organic synthesis. The bromine atom provides a reactive handle for various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the formation of complex carbon-carbon and carbon-heteroatom bonds. The methoxy and methyl

substituents influence the electronic and steric properties of the molecule, guiding regioselectivity in subsequent reactions.

This compound is particularly valuable in the synthesis of pharmaceutical and agrochemical targets where precise molecular architecture is paramount.[\[1\]](#) Understanding its physical properties is the first step in its effective utilization, ensuring proper handling, reaction setup, and purification.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	1-Bromo-3,4-dimethoxy-2-methylbenzene
CAS Number	74866-17-4 [1] [2]
Molecular Formula	C ₉ H ₁₁ BrO ₂ [1]
Molecular Weight	231.09 g/mol [1]

| Chemical Structure | (Image of the chemical structure would be placed here in a full whitepaper) |

Core Physicochemical Properties

The melting and boiling points are fundamental thermal properties that dictate the physical state of a substance and are indispensable for its purification and handling.

- **Melting Point:** For a crystalline solid, the melting point is a critical indicator of purity. A sharp melting range (typically <1°C) is characteristic of a pure compound, whereas impurities will depress and broaden the melting range. This property is foundational for characterization and quality control.
- **Boiling Point:** The boiling point is essential for purification via distillation and for setting appropriate temperatures for reactions conducted at reflux. It is a direct measure of the volatility of the substance.

Table 2: Physical Properties of **1-Bromo-3,4-dimethoxy-2-methylbenzene**

Property	Value	Source
Physical Form	White Crystalline Solid	[2]
Melting Point	59-60 °C	[2]
Boiling Point	252.9 ± 35.0 °C (Predicted)	[2]
Density	1.360 ± 0.06 g/cm ³ (Predicted)	[2]

| Storage | Sealed in a dry environment at room temperature [[1][2] |

Note: The boiling point is a predicted value and should be confirmed experimentally if high precision is required for process development.

Experimental Determination of Melting Point (Capillary Method)

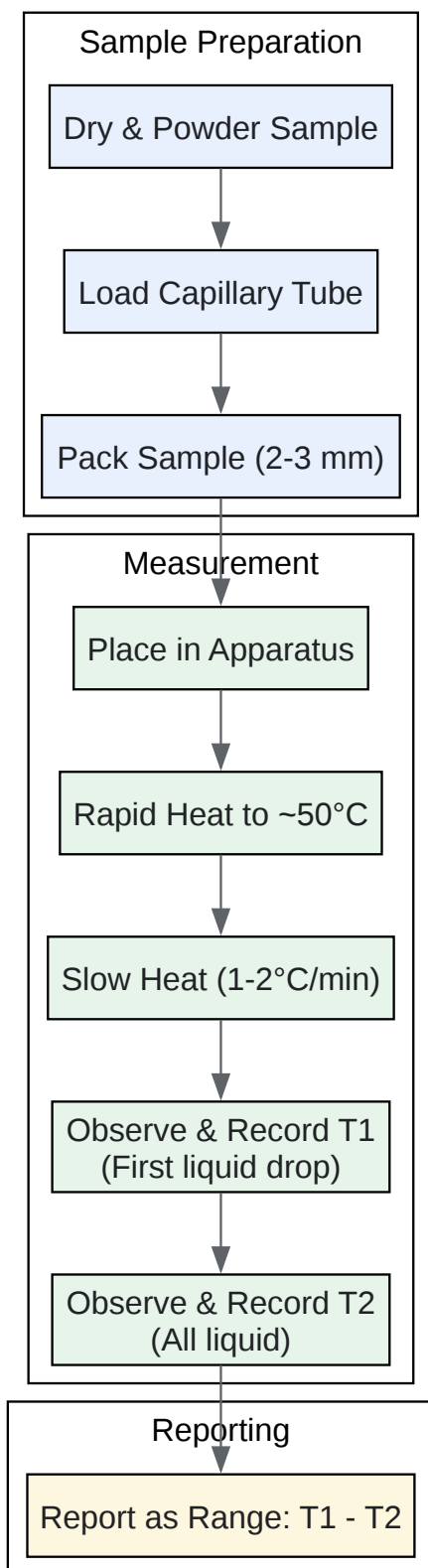
This protocol describes the standard and most common method for determining the melting point of a solid crystalline compound. The principle relies on heating a small, packed sample in a capillary tube within a calibrated apparatus and observing the temperature range over which the solid-to-liquid phase transition occurs.

Step-by-Step Protocol

- Sample Preparation:
 - Ensure the **1-Bromo-3,4-dimethoxy-2-methylbenzene** sample is completely dry and finely powdered. Crush any large crystals using a mortar and pestle.
 - Tap the open end of a glass capillary tube into the powder to force a small amount of sample into the tube.
 - Invert the tube and tap the sealed end gently on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the bottom. The packed sample height should be 2-3 mm.
- Apparatus Setup:

- Place the packed capillary tube into the sample holder of a melting point apparatus (e.g., a Thomas-Hoover or digital Mel-Temp).
- Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block.
- Determination:
 - Set a rapid heating rate initially to approach the expected melting point (e.g., 10-15 °C/minute to reach ~50 °C).
 - Once the temperature is within 10-15 °C of the expected melting point (59 °C), reduce the heating rate to 1-2 °C per minute. This slow rate is crucial for thermal equilibrium and an accurate reading.
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Continue heating slowly and record the temperature (T_2) at which the last crystal melts completely.
- Reporting:
 - The melting point is reported as the range from T_1 to T_2 . For this compound, a pure sample should melt within the 59-60 °C range.[\[2\]](#)

Workflow Diagram: Melting Point Determination



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Caption: Workflow for experimental melting point determination.

Experimental Determination of Boiling Point

(Microscale Method)

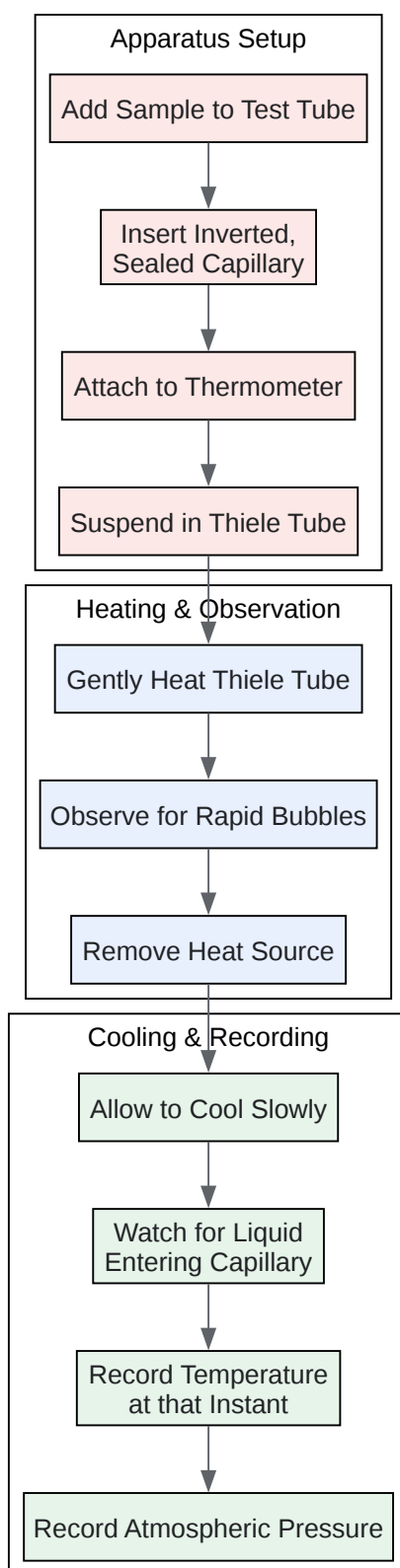
Given the high predicted boiling point, a microscale method using a Thiele tube is appropriate to minimize sample usage and ensure uniform heating. This method determines the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure.

Step-by-Step Protocol

- Apparatus Setup:
 - Add 5-10 drops of **1-Bromo-3,4-dimethoxy-2-methylbenzene** into a small test tube (e.g., a 75x10 mm tube).
 - Take a capillary tube (the same type used for melting points) and seal one end in a flame.
 - Place the sealed capillary tube, open end down, into the test tube containing the sample.
 - Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
 - Suspend the entire assembly in a Thiele tube filled with a high-boiling heat transfer fluid (e.g., mineral oil or silicone oil). The oil level should be above the sample but below the top of the test tube.
- Determination:
 - Heat the side arm of the Thiele tube gently with a Bunsen burner or heating mantle. The shape of the tube ensures uniform heat distribution via convection.
 - As the temperature rises, air trapped in the inverted capillary will bubble out.
 - Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the liquid has reached a temperature above its boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
- Observation and Reporting:

- The stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid just begins to be drawn back into the capillary tube, the vapor pressure inside the capillary equals the external atmospheric pressure.
- Record the temperature at this exact moment. This is the boiling point of the liquid.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Workflow Diagram: Micro Boiling Point Determination



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Caption: Workflow for microscale boiling point determination.

Conclusion

The melting point (59-60 °C) and predicted boiling point (~253 °C) of **1-Bromo-3,4-dimethoxy-2-methylbenzene** are defining physical constants that are crucial for its application in research and development. The melting point serves as a reliable checkpoint for purity and identity, while the boiling point guides purification and reaction conditions. The standardized protocols provided herein offer a robust framework for the experimental verification of these properties, ensuring data integrity and reproducibility for drug development and synthetic chemistry professionals.

References

- **1-Bromo-3,4-dimethoxy-2-methylbenzene**, MySkinRecipes.

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Sources

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